

Disperse Red 91: A Technical Guide to Commercial Suppliers, Purity, and Analysis

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Compound of Interest

Compound Name: Disperse red 91

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Disperse Red 91**, a synthetic anthraquinone dye. This document details commercially available sources, typical purity grades, and analytical methodologies for its characterization. This guide is intended to assist researchers, scientists, and professionals in drug development in sourcing and utilizing **Disperse Red 91** for their studies.

Commercial Suppliers and Purity Grades

Disperse Red 91 is available from a variety of commercial chemical suppliers, catering to different research and industrial needs. The purity of the dye is a critical parameter for scientific applications, ensuring reproducibility and accuracy of experimental results. While "technical grade" is common for industrial dyeing processes, higher purity grades are essential for laboratory research. Below is a summary of some commercial suppliers and their stated purity levels for **Disperse Red 91**.

Supplier	Website/Platform	Stated Purity/Grade
Career Henan Chemical Co.	ChemicalBook	≥98% ^[1]
MedChemExpress	medchemexpress.com	Research Grade (Certificate of Analysis available upon request) ^{[2][3]}
Enochdye	enochdye.com	Industrial Grade (Technical Data Sheet available) ^[4]
World Dye Variety	worldyevaryety.com	Various (Lists multiple suppliers)
Alfa Chemistry	alfred-chem.com	Not specified
Clinisciences	clinisciences.com	Research Grade ^[5]
Gentaur	gentaur.com	High-quality laboratory reagent ^[6]

Note: Purity specifications can vary between batches and suppliers. It is highly recommended to request a certificate of analysis (CoA) for lot-specific purity data before purchase, especially for sensitive applications.

Experimental Protocols: Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a robust and widely used analytical technique for the separation, identification, and quantification of components in a mixture. It is a primary method for assessing the purity of dyes like **Disperse Red 91**. The following is a generalized HPLC method that can be adapted for the analysis of **Disperse Red 91**, based on established protocols for disperse dyes.

Objective: To determine the purity of a **Disperse Red 91** sample by separating the main component from any impurities.

Materials and Reagents:

- **Disperse Red 91** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade, preferably deionized and filtered)
- Methanol (HPLC grade)
- Formic acid or other suitable modifier (optional, for pH adjustment of the mobile phase)
- 0.22 μm syringe filters

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Degasser
 - Binary or Quaternary pump
 - Autosampler
 - Column oven
 - Photodiode Array (PDA) or UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size)
- Data acquisition and processing software (e.g., Empower)

Methodology:

- Standard and Sample Preparation:
 - Standard Solution: Accurately weigh a small amount of a **Disperse Red 91** reference standard and dissolve it in a suitable solvent (e.g., acetonitrile or methanol) to prepare a stock solution of known concentration (e.g., 1 mg/mL). Further dilute the stock solution to create working standards of lower concentrations.

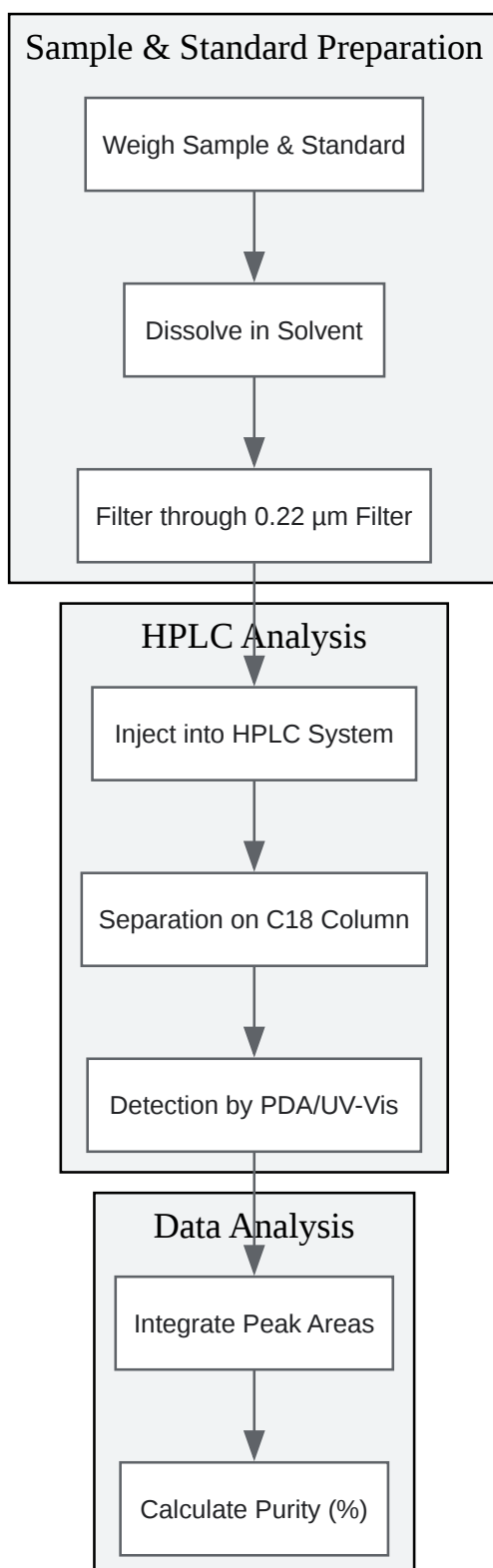
- Sample Solution: Prepare a sample solution of **Disperse Red 91** in the same manner as the standard solution.
- Filter all solutions through a 0.22 µm syringe filter before injection to remove any particulate matter.
- Chromatographic Conditions:
 - Mobile Phase: A gradient elution is typically employed for separating the main dye from its impurities. A common mobile phase combination for disperse dyes is a mixture of acetonitrile and water.
 - Mobile Phase A: Water
 - Mobile Phase B: Acetonitrile
 - Gradient Program:
 - 0-20 min: 40% B to 90% B
 - 20-25 min: Hold at 90% B
 - 25-26 min: 90% B to 40% B
 - 26-30 min: Re-equilibration at 40% B
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Injection Volume: 10 µL
 - Detection: Monitor the absorbance at the maximum wavelength (λ_{max}) of **Disperse Red 91** (typically determined by a PDA scan).
- Data Analysis:
 - Identify the peak corresponding to **Disperse Red 91** in the chromatogram by comparing its retention time with that of the reference standard.

- The purity of the sample is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
- Purity (%) = (Area of **Disperse Red 91** peak / Total area of all peaks) x 100

Visualizations

Experimental Workflow for Purity Analysis

The following diagram illustrates the typical workflow for determining the purity of a **Disperse Red 91** sample using HPLC.



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Caption: Workflow for HPLC Purity Analysis of **Disperse Red 91**.

Signaling Pathways and Biological Interactions

Currently, there is a lack of specific scientific literature detailing the direct interaction of **Disperse Red 91** with defined cellular signaling pathways in a research context. Its primary application is in the textile and plastics industries as a colorant.[4] Toxicological studies have been conducted on various disperse dyes, some of which indicate potential for skin sensitization and other adverse health effects. However, these studies do not typically elucidate the specific molecular signaling cascades involved. Researchers investigating the biological effects of **Disperse Red 91** would need to conduct foundational studies to identify any such interactions.

Conclusion

This technical guide provides essential information for researchers and scientists working with **Disperse Red 91**. By understanding the available commercial sources, purity grades, and standard analytical techniques, users can ensure the quality and reliability of their starting materials. The provided HPLC protocol serves as a robust starting point for in-house purity verification. While the direct engagement of **Disperse Red 91** in specific signaling pathways is not well-documented, this highlights a potential area for future research into the biological activity of this and other related anthraquinone-based dyes.

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